Comparative Toxicological Profile of Simazine-Acetic Acid and Other Triazines

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Compound of Interest

Compound Name:	*Simazine-acetic acid*
CAS No.:	*125454-26-4*
Cat. No.:	*B12369151*

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This guide provides a comprehensive comparison of the toxicological profiles of **Simazine-acetic acid** and other prominent triazine herbicides, including Simazine, Atrazine, and Propazine. The information is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of available experimental data to support risk assessment and further research.

Executive Summary

Triazine herbicides are widely used in agriculture for weed control. While effective, concerns about their potential toxicity to non-target organisms, including humans, have prompted extensive research. This guide synthesizes the available toxicological data for Simazine, Atrazine, and Propazine, and provides an inferred profile for **Simazine-acetic acid**, a metabolite of Simazine. The data is presented in comparative tables for ease of reference. Detailed experimental protocols for key toxicological assays and visualizations of relevant signaling pathways are also included to provide a comprehensive overview for the scientific community.

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It is important to note that direct toxicological data for **Simazine-acetic acid** is limited. Therefore, its profile is largely inferred from the known metabolism of Simazine and the toxicological properties of its other metabolites.

Comparative Toxicological Data

The following tables summarize the quantitative toxicological data for Simazine, Atrazine, and Propazine. Due to the lack of specific data for **Simazine-acetic acid**, its potential toxicity is discussed in the context of Simazine's metabolism. The primary degradation products of simazine that are of toxicological concern are deisopropylatrazine (DIA), hydroxysimazine (HS), and diaminochlorotriazine (DACT), which are generally of equal or slightly more toxic than simazine itself.[1]

Acute Toxicity

Acute toxicity is typically measured by the median lethal dose (LD50), which is the dose required to kill 50% of a tested population.

Compound	Oral LD50 (rat, mg/kg)	Dermal LD50 (rat, mg/kg)	Inhalation LC50 (rat, mg/L)
Simazine-acetic acid	Data not available	Data not available	Data not available
Simazine	>5000[2][3]	3100[2][3]	>2[2][3]
Atrazine	672 - 1471[4]	>2500	>5.2
Propazine	3840 - >7000[5]	10,200[5]	>2.04[5]

Note: A higher LD50 value indicates lower acute toxicity.

Chronic Toxicity

Chronic toxicity studies evaluate the effects of long-term exposure to a substance.

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Compound	Key Findings in Chronic Studies (Rodents)
Simazine-acetic acid	Data not available
Simazine	Reduced body weight at 67-100 mg/kg/day. Kidney toxicity at 150 mg/kg/day.[2] In a 2-year study, no gross or microscopic signs of toxicity at 5 mg/kg/day.[2]
Atrazine	Liver, kidney, and heart damage in animals.[6]
Propazine	Anemia in rabbits at 500 mg/kg/day over 1-4 months. No significant toxicity in rats at 250 mg/kg/day for 130 days.[5]

Reproductive and Developmental Toxicity

These studies assess the potential for adverse effects on reproduction and the development of offspring.

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Compound	Reproductive and Developmental Effects
Simazine-acetic acid	Data not available
Simazine	No adverse effects on reproductive capacity in a three-generation rat study at 5 mg/kg/day.[3] Listed as a developmental and female reproductive toxicant under California's Proposition 65.[7]
Atrazine	Can cause premature birth, reduced birth weight, and delayed sexual maturation in animals.[6] Epidemiological studies suggest a link between atrazine exposure and similar effects in humans.[6]
Propazine	Increased newborn deaths in rats at 5 mg/kg/day during pregnancy.[5] No evidence of effects on reproductive parameters or fetal development in other studies.[8]

Carcinogenicity

Carcinogenicity studies evaluate the potential of a substance to cause cancer.

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Compound	Carcinogenicity Classification and Findings
Simazine-acetic acid	Data not available
Simazine	Classified as a Group 3 carcinogen (not classifiable as to its carcinogenicity to humans) by IARC.[9] Some studies show excess thyroid and mammary tumors in female rats at doses as low as 5 mg/kg/day.[2]
Atrazine	Classified as "not likely to be carcinogenic to humans" by the EPA.[10] However, some epidemiological studies have shown correlations with certain cancers.[4][6]
Propazine	Classified as a Group C carcinogen (potential human carcinogen) by the EPA based on an increased incidence of mammary gland tumors in female rats.[11]

Endocrine Disruption

Endocrine disruptors are chemicals that can interfere with the body's endocrine (hormone) system.

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Compound	Endocrine Disruption Potential
Simazine-acetic acid	Data not available
Simazine	Disrupts the hypothalamic-pituitary-gonadal axis.[12] Can interfere with relaxin signaling and disrupt nitric oxide homeostasis.[13]
Atrazine	A known endocrine disruptor that can alter hormone signaling.[6] Activates G protein-coupled estrogen receptor (GPER) and non-steroidal nuclear receptors (NR5A).[14][15]
Propazine	Considered to have endocrine-disrupting properties, similar to other triazines.

Experimental Protocols

Detailed methodologies for key toxicological experiments are crucial for the interpretation and replication of study results.

Acute Oral Toxicity (LD50) Test in Rats

Objective: To determine the median lethal dose (LD50) of a substance when administered orally to rats.

Methodology:

- Animal Selection: Healthy, young adult rats of a single strain (e.g., Sprague-Dawley or Wistar), typically 8-12 weeks old, are used. Animals are acclimated to laboratory conditions for at least 5 days before the study.
- Housing and Diet: Rats are housed in environmentally controlled rooms with a 12-hour light/dark cycle. They are provided with standard laboratory chow and water ad libitum, except for a brief fasting period before dosing.
- Dose Preparation: The test substance is typically dissolved or suspended in a suitable vehicle (e.g., water, corn oil). A range of doses is prepared based on preliminary range-finding studies.

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- Administration: Animals are fasted overnight (food, but not water, is withheld). The test substance is administered by oral gavage using a stomach tube. The volume administered is kept constant across all dose groups, typically 1-2 mL/100g body weight.
- Observation: Following administration, animals are observed for clinical signs of toxicity at regular intervals (e.g., 30 minutes, 1, 2, 4, and 6 hours) on the first day and then daily for 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weights are recorded weekly.
- Necropsy: All animals (including those that die during the study and those euthanized at the end) undergo a gross necropsy. Any macroscopic pathological changes are recorded.
- Data Analysis: The LD50 is calculated using a recognized statistical method, such as probit analysis.

Ames Test for Mutagenicity

Objective: To assess the mutagenic potential of a chemical by its ability to induce reverse mutations in histidine-requiring strains of Salmonella typhimurium.

Methodology:

- Bacterial Strains: Several strains of Salmonella typhimurium are used (e.g., TA98, TA100, TA1535, TA1537) which are auxotrophic for histidine (his-). These strains have different types of mutations in the histidine operon, allowing for the detection of different types of mutagens (frameshift vs. base-pair substitution).
- Metabolic Activation (S9 Mix): The test is performed with and without a metabolic activation system (S9 mix), which is a liver homogenate from rats pre-treated with an enzyme-inducing agent (e.g., Aroclor 1254). This is to mimic the metabolic processes in mammals that can convert a non-mutagenic substance into a mutagenic one.
- Plate Incorporation Assay:
  - A mixture of the test chemical at various concentrations, the bacterial culture, and (if used) the S9 mix is added to molten top agar.

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- This mixture is poured onto a minimal glucose agar plate.
- The plates are incubated at 37°C for 48-72 hours.

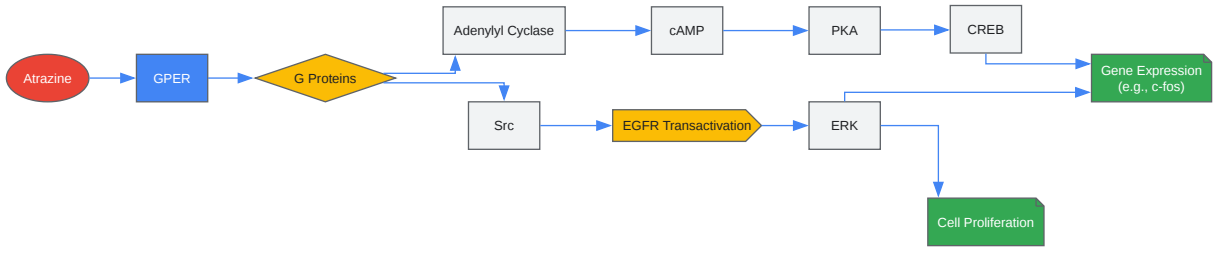
- Data Collection and Analysis:
  - The number of revertant colonies (his+) on each plate is counted.
  - A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control (vehicle-treated) plates, and this increase is at least double the background mutation rate.
  - Positive controls (known mutagens) are run in parallel to ensure the validity of the test system.

Signaling Pathways and Experimental Workflows

Visualizing the complex biological interactions and experimental processes is essential for a clear understanding of the toxicological mechanisms.

Atrazine-GPER Signaling Pathway

Atrazine has been shown to exert estrogenic effects through the G protein-coupled estrogen receptor (GPER), leading to downstream signaling events that can impact cell proliferation and gene expression.



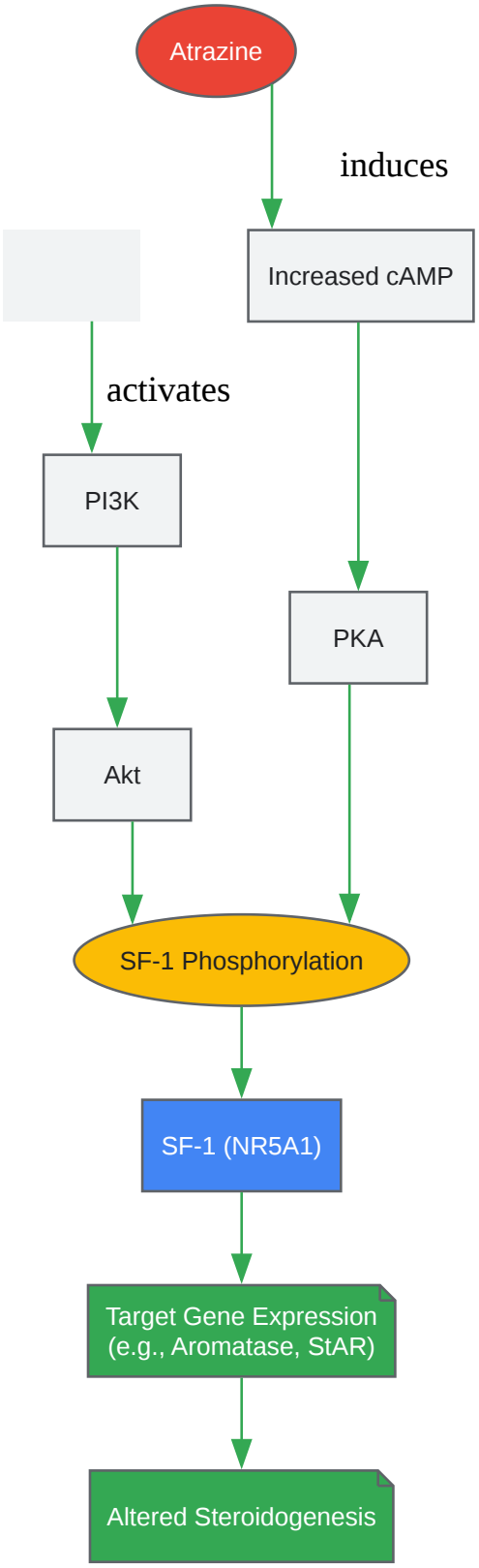
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Caption: Atrazine activates the GPER signaling pathway.

Atrazine-NR5A Signaling Pathway

Atrazine can also interfere with endocrine function by activating non-steroidal nuclear receptors of the NR5A family, such as Steroidogenic Factor 1 (SF-1), which plays a crucial role in steroidogenesis.

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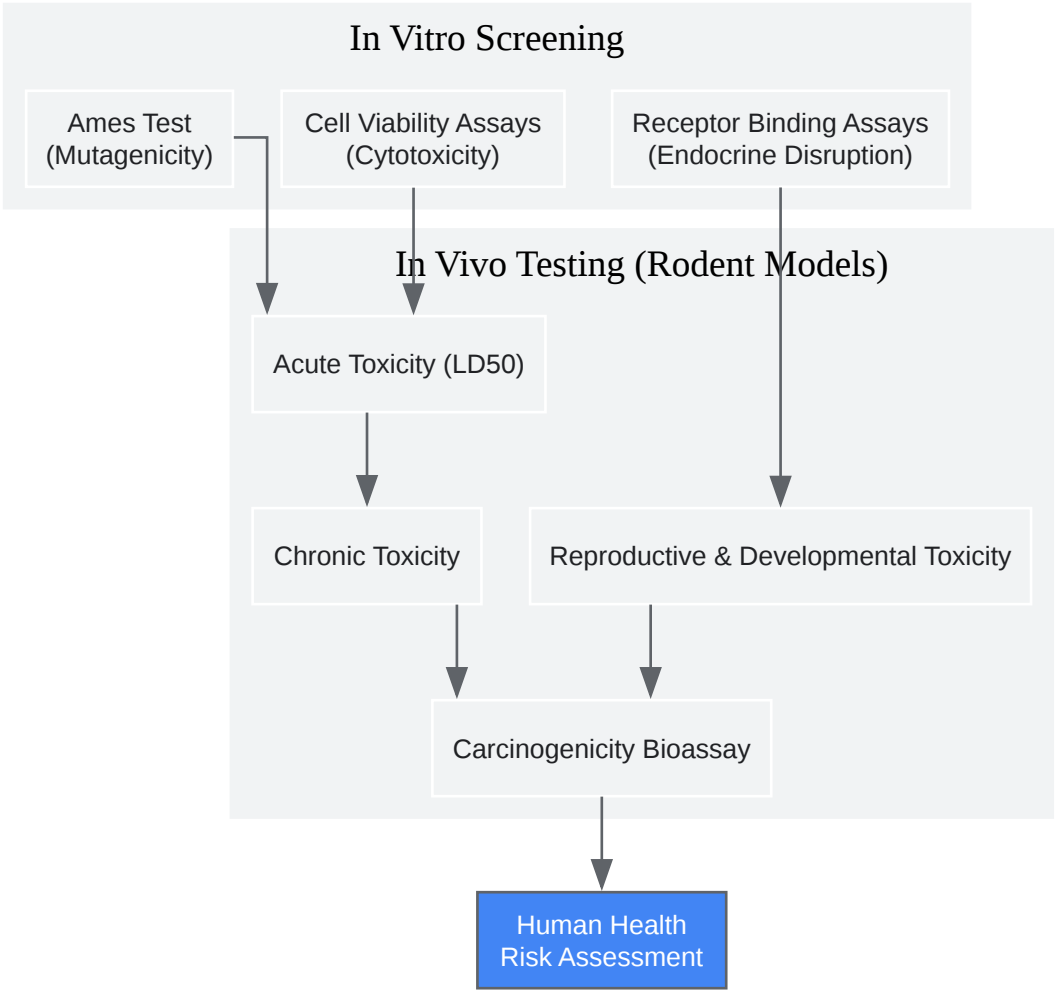
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Caption: Atrazine activates NR5A signaling pathways.

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General Experimental Workflow for Toxicological Assessment

A typical workflow for assessing the toxicology of a chemical involves a series of in vitro and in vivo tests.



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Caption: A general workflow for toxicological assessment.

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